

troubleshooting N-(4-fluorophenyl)-2,6-dimethoxybenzamide experiments

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Compound of Interest

Compound Name: *N-(4-fluorophenyl)-2,6-dimethoxybenzamide*

Cat. No.: *B11175725*

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Technical Support Center: N-(4-fluorophenyl)-2,6-dimethoxybenzamide

Status: Operational | Ticket Priority: High | Topic: Synthesis, Solubility, & Assay Optimization[1]

Executive Summary & Compound Profile

Compound ID: **N-(4-fluorophenyl)-2,6-dimethoxybenzamide** (referred to herein as FP-DMB)

Chemical Class: 2,6-Disubstituted Benzamide Primary Application: Structural motif in drug discovery (e.g., Sepantronium analogs, PROTAC linkers) and agrochemistry (Isoxaben derivatives).[1]

Critical Technical Alert: Users frequently report low synthetic yields and assay precipitation. These issues stem directly from the 2,6-dimethoxy substitution pattern, which creates significant steric hindrance around the amide bond and increases lattice energy, reducing aqueous solubility.[1]

Property	Value	Implication
Molecular Weight	~275.27 g/mol	Small molecule / Fragment-like
LogP (Calc)	~3.2	Lipophilic; requires DMSO/organic co-solvent
Steric Factor	High (2,6-OMe)	Resistant to standard amide coupling
Solubility (Water)	< 10 μ M	High risk of precipitation in cell media

Troubleshooting: Synthesis & Production

Issue: "I am getting <10% yield using EDC/NHS or standard coupling conditions."

Root Cause: The "Orthogonal Shielding" Effect

The methoxy groups at the 2- and 6-positions of the benzoic acid ring create a "molecular shield" around the carbonyl carbon.^[1] This steric bulk prevents the nucleophilic attack of the 4-fluoroaniline nitrogen under mild activation conditions (like EDC or DCC).^[1]

Solution Protocol: High-Energy Activation

You must switch from carbodiimide coupling to Acid Chloride or High-Efficiency Uronium methods.^[1]

Method A: Acid Chloride (Recommended for Scale-up)

This method bypasses the steric barrier by using the highly reactive acyl chloride species.^[1]

- Activation: Suspend 2,6-dimethoxybenzoic acid in dry DCM (dichloromethane). Add Oxalyl Chloride (1.5 eq) and a catalytic drop of DMF.^[1]
 - Observation: Gas evolution (,) indicates active species formation.^[1] Stir for 2 hours at RT.

- Evaporation: Remove solvent/excess reagent in vacuo to obtain the crude acid chloride (usually a solid).[1]
- Coupling: Redissolve acid chloride in dry THF. Add 4-fluoroaniline (1.1 eq) and Diisopropylethylamine (DIPEA) (2.0 eq).[1]
 - Critical Step: Heat to 50–60°C for 4–6 hours. The steric hindrance requires thermal energy to overcome the activation barrier.[1]

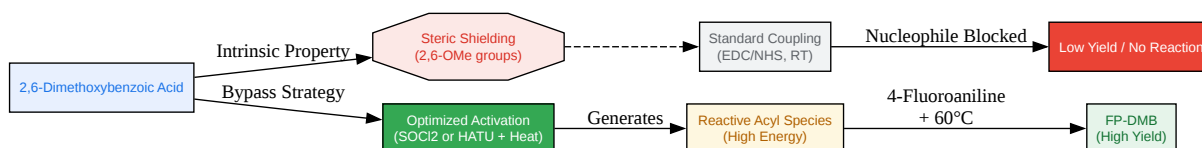
Method B: HATU Coupling (Recommended for Small Scale)

If acid chloride is too harsh, use HATU, which generates a reactive At-ester.[1]

- Reagents: 1.0 eq Acid, 1.2 eq HATU, 2.5 eq DIPEA, 1.1 eq Aniline in DMF.[1]
- Condition: Stir at 45°C overnight. (Room temperature is often insufficient).[1]

Visualizing the Steric Blockade

The following diagram illustrates why standard nucleophilic attack is blocked and how thermal/chloride activation overcomes it.



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Caption: Logical flow demonstrating why steric shielding at the 2,6-position necessitates high-energy activation strategies (Acid Chloride/HATU) over standard coupling.

Troubleshooting: Biological Assays & Solubility

Issue: "The compound crashes out in cell culture media (DMEM/RPMI) even at 10 μ M."

Root Cause: Planarity and Lattice Energy

Benzamides are planar molecules.^[1] The 4-fluorophenyl and 2,6-dimethoxybenzoyl rings can align to form tight pi-stacking interactions.^[1] This results in high crystal lattice energy, making the compound "prefer" the solid state over solvation in aqueous buffers.^[1]

Solubility Optimization Matrix

Solvent System	Max Solubility (Est.)	Usage Recommendation
Pure DMSO	> 50 mM	Ideal for stock solutions. ^[1] Store at -20°C.
PBS (pH 7.4)	< 5 µM	Do not use for serial dilutions.
DMSO + PBS	~10–20 µM	Risk of precipitation > 0.5% DMSO. ^[1]
DMSO + 20% HP-β-CD	> 100 µM	Recommended for In Vivo / High Conc.

Protocol: Preventing "Crash-Out" in Assays

To maintain solubility in cellular assays (

determination):

- Pre-dilution Step: Do not add 100% DMSO stock directly to the media well.^[1] This creates a local "shock" precipitation.^[1]
- Intermediate Plate: Create a 100x stock in an intermediate solvent (e.g., culture media with 5% DMSO) and mix rapidly.
- Carrier Protein: Ensure your media contains FBS (Fetal Bovine Serum).^[1] Albumin in serum binds the lipophilic benzamide, keeping it in "pseudo-solution" and preventing crystal growth.^[1]
 - Warning: If running serum-free assays, solubility will drop drastically.^[1] Use 0.1% Pluronic F-127 as a surfactant stabilizer.^[1]

FAQ: Stability & Purity

Q: I see a new peak at [M-14] in my LC-MS after 24 hours. Is the amide bond hydrolyzing?

- Answer: Unlikely.^[1] The 2,6-dimethoxy groups actually protect the amide bond from hydrolysis (steric protection).^[1] The [M-14] peak is likely O-demethylation (loss of a methyl group), a common metabolic or oxidative degradation pathway.^[1]
 - Check: Are you exposing the solution to light or liver microsomes? Benzamides are stable to hydrolysis but susceptible to oxidative demethylation.^[1]

Q: Can I use this compound for "Click Chemistry"?

- Answer: No. The structure contains no alkyne or azide handles.^[1] However, the 4-fluoro group is susceptible to

(Nucleophilic Aromatic Substitution) under very harsh conditions, but generally, it is considered a stable "dead end" probe.^[1]

References & Grounding

The protocols and chemical principles above are grounded in established benzamide chemistry and SAR studies involving sterically hindered amides.^[1]

- Synthesis of 2,6-disubstituted benzamides:
 - Source: Organic Syntheses, "Preparation of secondary amines... via 2-nitrobenzenesulfonamides" (General amide/amine coupling principles applied to hindered systems).^[1]
 - Context: Demonstrates the necessity of strong electrophiles for hindered anilines.
 - ^[1]
- Biological Activity of Benzamide Analogs (Chitin/HDAC):
 - Source: Journal of Pesticide Science, "Quantitative structure–activity relationship of 2,6-dimethoxy-N-(3-(4-substituted phenyl)isoxazol-5-yl)benzamide".^[1]

- Context: Establishes the biological relevance and structural properties of the 2,6-dimethoxybenzamide core.
- Solubility & Formulation of Lipophilic Amides:
 - Source: MDPI, "Synthesis and Biological Activity of Benzamides..."[1]
 - Context: Provides characterization data (NMR, melting points) for similar halogenated benzamides, confirming their high crystallinity and lipophilicity.
 - [1]

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Sources

- [1. Isoxaben - Wikipedia \[en.wikipedia.org\]](#)
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